

# A Comprehensive Technical Guide to the Physicochemical Properties of Tetraheptylammonium Bromide

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## Compound of Interest

Compound Name: Tetraheptylammonium bromide

Cat. No.: B107207

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Tetraheptylammonium bromide** (THAB), a quaternary ammonium compound with significant applications across various scientific and industrial domains, including as a phase-transfer catalyst, surfactant, and antimicrobial agent.<sup>[1]</sup> This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering meticulously compiled data, detailed experimental methodologies, and logical workflow visualizations.

## Core Physicochemical Properties

**Tetraheptylammonium bromide** is a white crystalline powder or flakes at room temperature.<sup>[2][3][4]</sup> As a quaternary ammonium salt, it is characterized by a central nitrogen atom bonded to four heptyl chains, with a bromide counter-ion. This structure imparts amphiphilic properties, influencing its solubility and interfacial activity.

## Quantitative Data Summary

The following tables summarize the key quantitative physicochemical properties of **Tetraheptylammonium bromide** compiled from various sources.

Table 1: General Physicochemical Properties

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C <sub>28</sub> H <sub>60</sub> BrN              | [2][4]    |
| Molecular Weight  | 490.69 g/mol                                     | [2][4]    |
| Appearance        | White crystalline powder or flakes               | [2][3][4] |
| Melting Point     | 87 - 91 °C                                       | [2][5]    |
| Boiling Point     | Not applicable (decomposes at high temperatures) |           |
| pKa               | Not applicable                                   |           |

Table 2: Solubility Profile

| Solvent          | Solubility                          | Source(s) |
|------------------|-------------------------------------|-----------|
| Water            | Soluble                             | [3][4]    |
| Methanol         | Soluble                             | [3][4]    |
| Organic Solvents | Enhanced solubility                 | [2]       |
| DMSO             | Soluble (100 mg/mL with sonication) | [6]       |
| Chloroform       | Slightly soluble                    |           |

Note: Quantitative solubility data is not readily available in the literature. The information provided is qualitative.

## Experimental Protocols

This section details the methodologies for determining key physicochemical properties of **Tetraheptylammonium bromide** and for its purification.

### Determination of Melting Point

The melting point of **Tetraheptylammonium bromide** can be determined using the capillary method with a melting point apparatus.

Materials:

- **Tetraheptylammonium bromide**, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of finely powdered **Tetraheptylammonium bromide** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, to a height of approximately 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The apparatus is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.
- **Purity Assessment:** A sharp melting range (typically 1-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

## Qualitative Solubility Determination

This protocol outlines a method to determine the qualitative solubility of **Tetraheptylammonium bromide** in various solvents.

Materials:

- **Tetraheptylammonium bromide**
- Test tubes
- A range of solvents (e.g., water, methanol, ethanol, acetone, hexane)
- Vortex mixer

#### Procedure:

- **Sample Preparation:** Approximately 10-20 mg of **Tetraheptylammonium bromide** is placed into a clean, dry test tube.
- **Solvent Addition:** 1 mL of the chosen solvent is added to the test tube.
- **Mixing:** The test tube is agitated using a vortex mixer for 30-60 seconds to facilitate dissolution.
- **Observation:** The solution is visually inspected for the presence of undissolved solid.
  - **Soluble:** No solid particles are visible.
  - **Slightly Soluble:** A small amount of solid remains undissolved.
  - **Insoluble:** The majority of the solid remains undissolved.
- **Heating (Optional):** If the compound is insoluble at room temperature, the test tube can be gently warmed to observe if solubility increases with temperature.

## Purification by Recrystallization

A common method for purifying solid organic compounds like **Tetraheptylammonium bromide** is recrystallization. Based on the literature, n-hexane is a suitable solvent for this process.<sup>[4]</sup>

#### Materials:

- Crude **Tetraheptylammonium bromide**
- n-Hexane

- Erlenmeyer flasks
- Heating mantle or hot plate
- Buchner funnel and filter paper
- Vacuum flask and tubing
- Ice bath

#### Procedure:

- **Dissolution:** The crude **Tetraheptylammonium bromide** is placed in an Erlenmeyer flask. A minimum amount of hot n-hexane is added to completely dissolve the solid. The solution should be heated to near the boiling point of the solvent.
- **Hot Filtration (if necessary):** If insoluble impurities are present, the hot solution is filtered through a pre-warmed funnel with fluted filter paper into a clean Erlenmeyer flask.
- **Crystallization:** The hot, clear solution is allowed to cool slowly to room temperature. As the solution cools, the solubility of **Tetraheptylammonium bromide** decreases, leading to the formation of crystals. The flask can then be placed in an ice bath to maximize crystal yield.
- **Isolation:** The crystals are collected by vacuum filtration using a Buchner funnel.
- **Washing:** The collected crystals are washed with a small amount of ice-cold n-hexane to remove any remaining soluble impurities.
- **Drying:** The purified crystals are dried in a vacuum oven at a temperature below their melting point (e.g., 70°C) to remove any residual solvent.<sup>[4]</sup>

## Purity Assay by Argentometric Titration

The purity of **Tetraheptylammonium bromide** can be determined by titrating the bromide ion with a standardized solution of silver nitrate.

#### Materials:

- **Tetraheptylammonium bromide**
- Standardized silver nitrate ( $\text{AgNO}_3$ ) solution (e.g., 0.1 M)
- Deionized water
- Potassium chromate ( $\text{K}_2\text{CrO}_4$ ) indicator solution
- Burette, pipette, and beaker

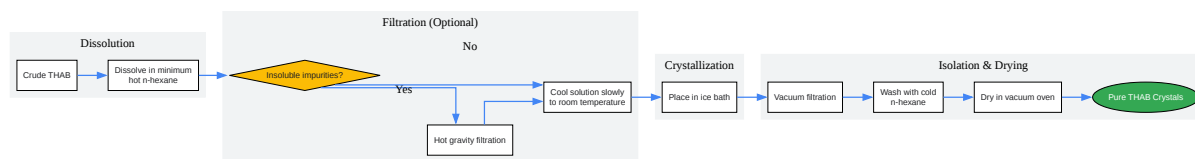
#### Procedure:

- **Sample Preparation:** A precisely weighed sample of **Tetraheptylammonium bromide** is dissolved in a known volume of deionized water in a beaker.
- **Indicator Addition:** A few drops of potassium chromate indicator are added to the solution.
- **Titration:** The silver nitrate solution is added slowly from the burette to the **Tetraheptylammonium bromide** solution while stirring continuously. A white precipitate of silver bromide ( $\text{AgBr}$ ) will form.
- **Endpoint Determination:** The endpoint of the titration is reached when all the bromide ions have precipitated, and the excess silver ions react with the chromate indicator to form a faint, permanent reddish-brown precipitate of silver chromate ( $\text{Ag}_2\text{CrO}_4$ ).
- **Calculation:** The volume of silver nitrate solution used at the endpoint is recorded. The purity of the **Tetraheptylammonium bromide** can then be calculated based on the stoichiometry of the reaction.

## Visualizations

### Experimental Workflow: Purification of Tetraheptylammonium Bromide

The following diagram illustrates the logical steps involved in the purification of **Tetraheptylammonium bromide** by recrystallization.



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Workflow for the purification of **Tetraheptylammonium bromide**.

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